Structural Dynamics and Therapeutic Potential of 2-Phosphonovaleric Acid

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Compound of Interest

Compound Name:	*2-Phosphonovaleric acid*
CAS No.:	*5650-83-9*
Cat. No.:	*B12648258*

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An In-Depth Technical Guide on Organophosphorus Architecture

Executive Summary & Chemical Identity

2-Phosphonovaleric acid (2-PPA) represents a specialized class of

-functionalized fatty acid analogues where a phosphonic acid group replaces an

-hydrogen or amino group on the pentanoic acid backbone. Unlike its famous neuroactive isomer APV (2-amino-5-phosphonovaleric acid)—a selective NMDA receptor antagonist—2-PPA is primarily investigated as a transition-state analogue for carboxylate-processing enzymes and as a scaffold for metalloprotease inhibitors.

This guide dissects the molecular architecture of 2-PPA, establishing a validated synthesis protocol via the Michaelis-Arbuzov reaction and defining its physicochemical distinction from APV.

Chemical Profile

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Property	Specification
IUPAC Name	2-Phosphonopentanoic acid
Common Abbreviation	2-PPA
CAS Number	4711-84-X (Generic for class), 76326-31-3 (Often confused with APV)
Molecular Formula	
Molecular Weight	182.11 g/mol
Key Functional Groups	-Phosphonate, Carboxylic Acid, Propyl Chain
Stereochemistry	Chiral center at C2 (exists as R and S enantiomers)

Molecular Architecture & Pharmacophore Mapping

The structural uniqueness of 2-PPA lies in the geminal substitution at the C2 position. The proximity of the acidic phosphonate (

) and carboxylate (

) groups creates a dense electronegative region capable of bidentate metal chelation (

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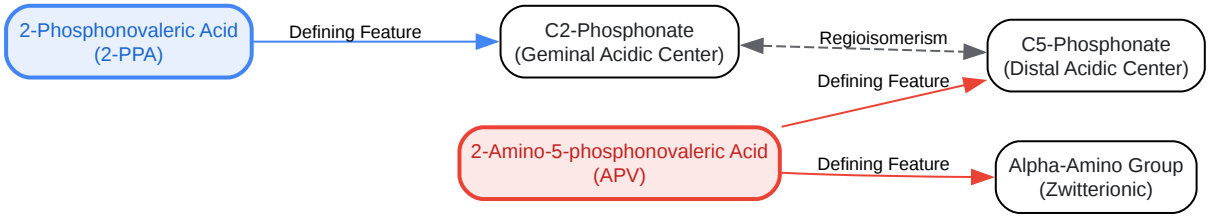
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Structural Comparison: 2-PPA vs. APV

It is critical to distinguish 2-PPA from APV to prevent experimental error.

- 2-PPA (Target): Phosphonate at C2 (Alpha). No amino group. Mimics transition states of acylation reactions.
- APV (NMDA Antagonist): Phosphonate at C5 (Delta). Amino group at C2. Mimics Glutamate.

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Figure 1:Structural divergence between 2-PPA and APV. Note the geminal acidity in 2-PPA versus the distal spacing in APV.

Validated Synthesis Protocol

The synthesis of **2-Phosphonovaleric acid** relies on the Michaelis-Arbuzov reaction, a cornerstone of organophosphorus chemistry. This protocol yields the diester intermediate, which is subsequently hydrolyzed to the free acid.

Reaction Scheme

- Precursor: Ethyl 2-bromovalerate (alpha-bromo ester).
- Reagent: Triethyl phosphite (

).[1][2][3]
- Intermediate: Triethyl 2-phosphonovalerate.
- Product: **2-Phosphonovaleric acid**.[4]

Step-by-Step Methodology

Phase 1: Arbuzov Rearrangement

- Objective: Formation of the C-P bond.
- Reagents: Ethyl 2-bromovalerate (1.0 eq), Triethyl phosphite (1.2 eq).
- Conditions: Neat, 150°C, 4 hours.

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- Mechanism: Nucleophilic attack of phosphorus on the

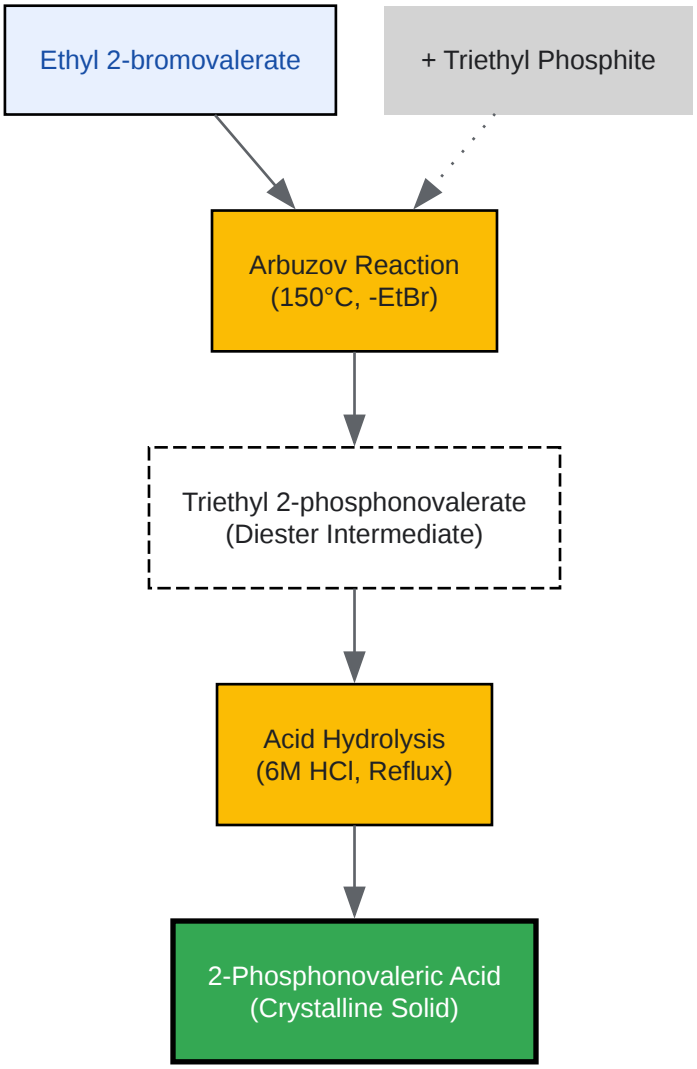
  -carbon, followed by expulsion of ethyl bromide.

> *Critical Control Point: Continuous removal of the volatile ethyl bromide byproduct is essential to drive the equilibrium forward and prevent side reactions (alkylation of the phosphite).*

Phase 2: Acid Hydrolysis

- Objective: Deprotection of ester groups to yield the free acid.
- Reagents: 6M HCl (excess).
- Conditions: Reflux (100°C), 12-18 hours.
- Purification: Concentration in vacuo followed by recrystallization from water/acetone.

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Figure 2:Synthetic pathway for **2-Phosphonovaleric Acid** via Michaelis-Arbuzov rearrangement.

Physicochemical Characterization

To validate the synthesis, the following analytical signatures must be confirmed. The absence of the

-proton signal characteristic of the bromo-ester and the appearance of the C-P coupling in NMR are definitive.

Analytical Data Table

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Technique	Parameter	Expected Signal / Value	Structural Insight
NMR	Chemical Shift	20–28 ppm	Characteristic of phosphonate ( ).
NMR	-Proton	Multiplet/Doublet of doublets (2.8–3.2 ppm)	Large coupling (~20 Hz) confirms geminal P atom.
Mass Spec	m/z (ESI-)	181.02	Confirms molecular mass of 182.11 Da.
pKa Values	Acidity	(Phos), (COOH)	High acidity due to inductive effect of adjacent P and C=O.

Biological Interface & Applications

While APV is a neurotool, 2-PPA serves a different biochemical niche. Its structure mimics the tetrahedral transition state of ester/amide hydrolysis, making it a valuable scaffold for designing Transition State Analogues (TSAs).

Mechanistic Action

- Metalloprotease Inhibition: The geminal phosphonate and carboxylate groups form a "pincer" capable of chelating the active site Zinc ( ) ion in metalloproteases (e.g., Carboxypeptidase A analogues).
- Bioisosterism: 2-PPA acts as a bioisostere for succinate or valerate intermediates in metabolic pathways, potentially inhibiting enzymes like Ornithine Transcarbamylase or specific acyl-transferases.

Experimental Protocol: Zinc Chelation Assay

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- Purpose: To determine the

  of 2-PPA for

  .
- Method: Isothermal Titration Calorimetry (ITC).
- Setup: Titrate 2-PPA (2 mM) into

  solution (0.1 mM) in HEPES buffer (pH 7.4).
- Expectation: Exothermic binding curve indicating 1:1 stoichiometry (bidentate chelation).

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